

Naringenin-d4: Key Chemical & Handling Data

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Compound Focus: Naringenin-d4

Cat. No.: S12877611

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The table below summarizes essential information for handling **naringenin-d4**, based on the manufacturer's specifications [1].

Property	Specification / Value
CAS Number	1192260-78-8 [1]
Molecular Formula	C ₁₅ H ₈ D ₄ O ₅ [1]
Molecular Weight	276.28 g/mol [1]
Appearance	White to off-white solid [1]
Primary Application	Internal standard for quantitative NMR, GC-MS, or LC-MS analysis [1]
Solubility (in DMSO)	66.67 mg/mL (241.31 mM). Note: Hygroscopic DMSO significantly impacts solubility; use newly opened solvent [1].
Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1].
Storage (Solution)	-80°C for 6 months; -20°C for 1 month [1].

Troubleshooting Low Recovery of Naringenin-d4

Low recovery can stem from various points in the experimental process. The following guide outlines common issues and recommended actions.

Problem Area	Possible Cause	Recommended Action
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| **Sample Preparation** | - Incomplete dissolution

- Adsorption to labware
- Use of old/wet DMSO | - Confirm solubility in your solvent system; use newly opened, anhydrous DMSO [1].
- Use low-binding tubes and consider silanized vials.
- Include control samples to track recovery. | | **Storage & Handling** | - Compound degradation due to improper storage
- Multiple freeze-thaw cycles of stock solution | - Store powder at -20°C; prepare aliquots for solutions and store at -80°C [1].
- Avoid repeated freeze-thaw cycles; use single-use aliquots when possible [1]. | | **Instrumental Analysis (LC-MS)** | - Ion suppression from matrix
- In-source degradation | - Use effective sample clean-up (e.g., protein precipitation, SPE).
- Optimize MS source parameters (temperature, gas flows) to minimize in-source fragmentation. |

Detailed Experimental Protocol

Here is a detailed methodology for preparing a **naringenin-d4** stock solution and performing a spike-and-recovery experiment to diagnose issues, based on standard laboratory practices and information from the supplier [1].

Part A: Preparation of Stock and Working Solutions

- **Reconstitution:**
 - Take the vial of **naringenin-d4** powder from storage at -20°C and allow it to equilibrate to room temperature in a desiccator to prevent moisture absorption.
 - Accurately weigh the required amount of **naringenin-d4**.
 - To prepare a **10 mM stock solution**, dissolve the weighed powder in a calculated volume of pure, newly opened **DMSO** to ensure complete dissolution. Gently vortex and if needed, use

brief ultrasonication to aid dissolving [1].

- **Aliquoting and Storage:**
 - Immediately after preparation, aliquot the stock solution into small, single-use volumes.
 - Store the aliquots at **-80°C** to ensure stability for up to 6 months [1].
- **Working Solution:**
 - On the day of the experiment, prepare a fresh working solution by diluting the stock solution in your chosen biological matrix-mimicking buffer (e.g., phosphate-buffered saline) or the final mobile phase for LC-MS. Avoid storing diluted working solutions.

Part B: Spike-and-Recovery Experiment Protocol

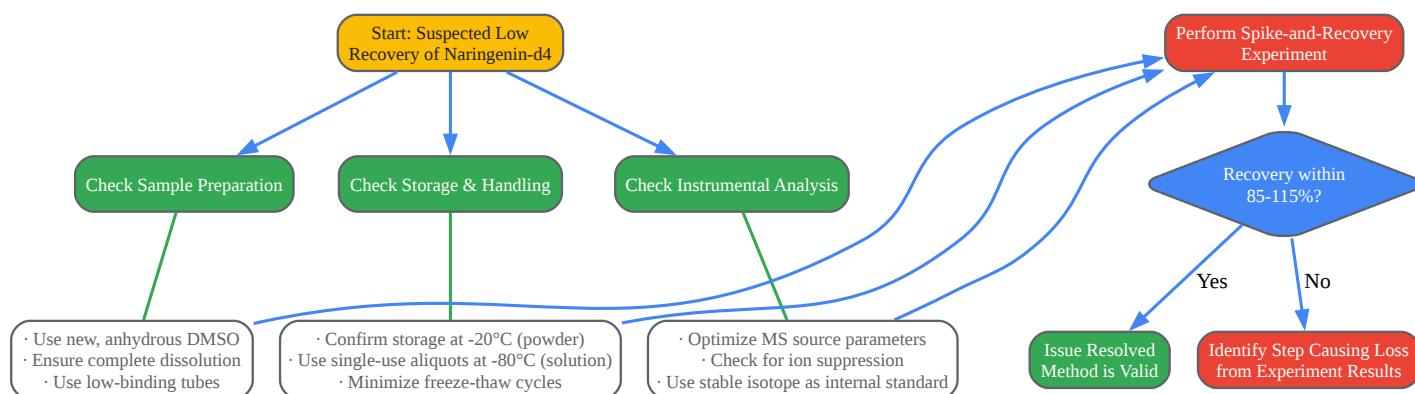
This experiment helps determine if your sample matrix is affecting the recovery of **naringenin-d4**.

- **Prepare Samples:** Set up three sets of samples in your blank biological matrix (e.g., plasma, serum, cell lysate supernatant).
 - **Post-extraction Spike (A):** Process the blank matrix through your entire sample preparation workflow (e.g., protein precipitation). After the final step, add a known amount of **naringenin-d4** working solution to the cleaned-up matrix.
 - **Pre-extraction Spike (B):** Add the same known amount of **naringenin-d4** working solution directly to the blank matrix, then process it through the entire sample preparation workflow.
 - **Standard in Solvent (C):** Add the same known amount of **naringenin-d4** working solution directly to the reconstitution solvent or mobile phase (no matrix).
- **Analysis:** Analyze all samples (A, B, C) using your validated LC-MS or GC-MS method.
- **Calculation:** Calculate the percentage recovery using the formula:
 - **Recovery (%) = (Peak Area of B / Peak Area of A) × 100**

A recovery of **85-115%** is generally considered acceptable. Significantly lower recovery in Sample B compared to Sample A indicates a loss during the sample preparation process.

Experimental Workflow Visualization

The diagram below outlines the logical workflow for investigating low recovery of **naringenin-d4**.



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References

1. Naringenin-d4 | Stable Isotope [medchemexpress.com]

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